

Application Notes and Protocols for TVB-3166 in In Vivo Mouse Models

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Compound of Interest

Compound Name: TVB-3166

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **TVB-3166**, a potent and selective inhibitor of Fatty Acid Synthase (FASN), in preclinical in vivo mouse models. The information is intended to guide researchers in designing and executing experiments to evaluate the therapeutic potential of **TVB-3166** in various disease contexts, particularly in oncology and virology.

Mechanism of Action

TVB-3166 is an orally available, reversible inhibitor of FASN, the key enzyme responsible for the synthesis of palmitate from acetyl-CoA and malonyl-CoA.[1][2][3] By blocking FASN, **TVB-3166** disrupts de novo lipogenesis, a metabolic pathway often upregulated in cancer cells and required for viral replication.[4][5][6] This inhibition leads to a cascade of downstream effects, including the disruption of lipid raft architecture, inhibition of critical signaling pathways such as PI3K-AKT-mTOR and β -catenin, and ultimately, the induction of apoptosis in tumor cells.[2][5][6][7]

Quantitative Data Summary

The following table summarizes the dosages and administration routes of **TVB-3166** used in various published in vivo mouse model studies.

Mouse Model	Cancer/Disease Type	TVB-3166 Dosage	Administration Route	Vehicle	Treatment Schedule	Key Findings
Xenograft	Non-Small Cell Lung Cancer (NSCLC)	30, 60, 100 mg/kg	Oral gavage	Not specified	Once daily for 20 days	Dose-dependent tumor growth inhibition. [8]
Xenograft	Colorectal Cancer (CRC) Patient-Derived Xenograft (PDX)	Not specified for TVB-3166, but a newer analog TVB-3664 was used.	Not specified	Not specified	Not specified	TVB-3166 showed anti-proliferative effects in CRC cell lines. [4]
Xenograft	NSCLC	60 mg/kg	Oral gavage	Not specified	Once daily	Synergistic tumor growth inhibition when combined with paclitaxel or docetaxel. [9]
Viral Infection	Murine Hepatitis Virus (MHV)	30 mg/kg	Oral gavage	Corn oil with 10% DMSO	Once daily	Prolonged survival and reduced clinical symptoms. [10] [11]

Xenograft	Ovarian Cancer	Not specified	Oral gavage	Not specified	Not specified	TVB-3166 inhibits xenograft tumor growth.[3]
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Experimental Protocols

Preparation of TVB-3166 for Oral Administration

This protocol is adapted from studies using **TVB-3166** in mouse models of viral infection.[10]

Materials:

- **TVB-3166** powder
- Dimethyl sulfoxide (DMSO)
- Corn oil
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath at 37°C

Procedure:

- Weigh the required amount of **TVB-3166** powder.
- Add a small volume of DMSO (10% of the final volume) to the vial containing the **TVB-3166** powder.
- Briefly vortex the mixture to dissolve the powder.
- Gently warm the solution in a 37°C water bath to aid dissolution.

- Add corn oil to achieve the final desired concentration (e.g., 5 mg/mL for a 30 mg/kg dose in a 20g mouse receiving 0.12 mL).
- Vortex the solution thoroughly to ensure a uniform suspension.
- Administer the prepared solution to mice via oral gavage.

Note: For some applications, **TVB-3166** has been formulated in 100% PEG-400 and then diluted with water to a final PEG concentration of 30% for oral dosing.[12]

In Vivo Efficacy Study in a Xenograft Mouse Model

This protocol provides a general framework for assessing the anti-tumor efficacy of **TVB-3166**.

Materials and Animals:

- Immunocompromised mice (e.g., NOD-SCID, BALB/c nude)
- Cancer cell line of interest
- Matrigel (optional)
- **TVB-3166** solution
- Vehicle control solution
- Calipers for tumor measurement
- Animal balance

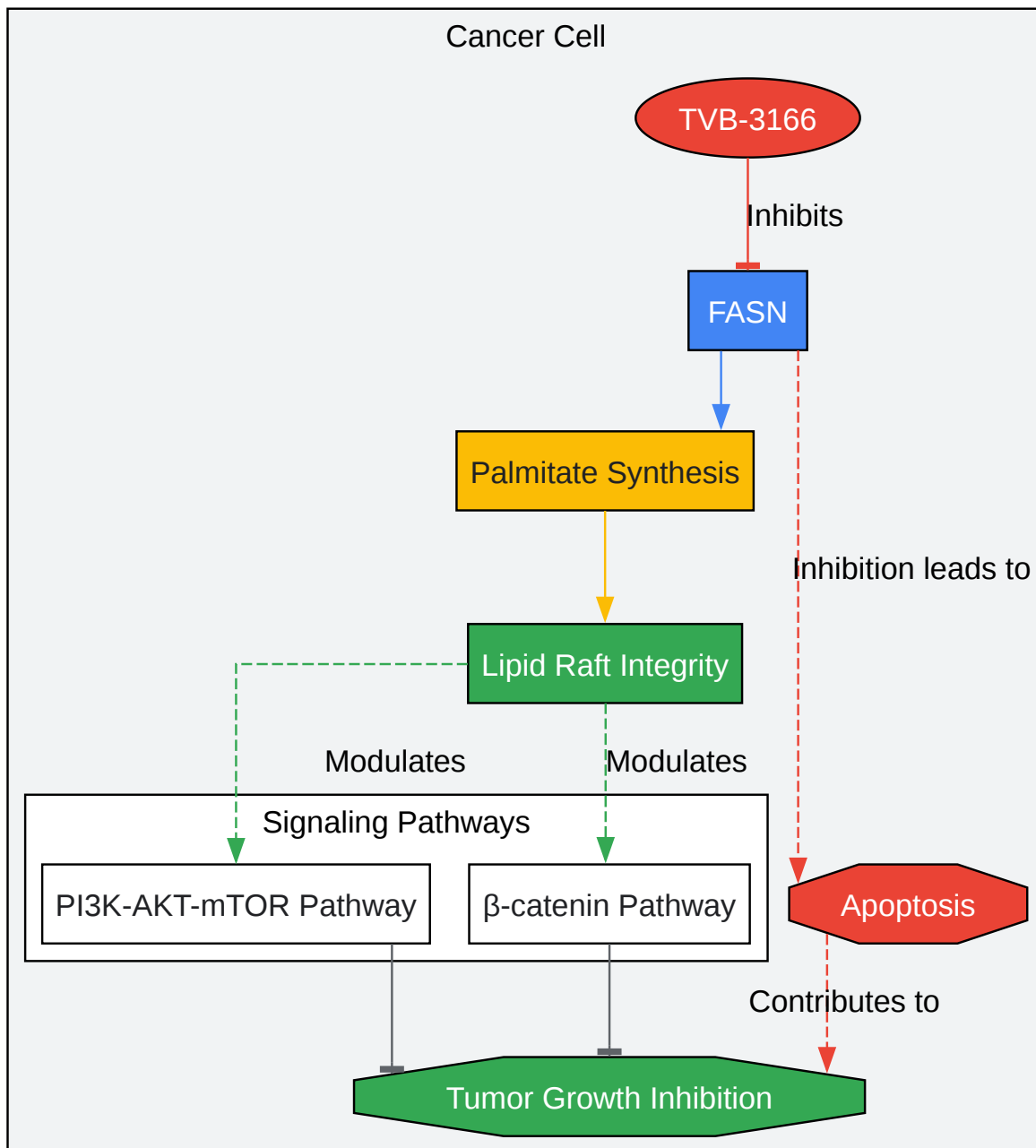
Procedure:

- Tumor Cell Implantation:
 - Harvest and resuspend cancer cells in an appropriate medium (e.g., PBS or serum-free medium).
 - Inject the cell suspension (typically 1×10^6 to 1×10^7 cells) subcutaneously into the flank of each mouse. Matrigel may be mixed with the cells to promote tumor growth.

- Tumor Growth Monitoring:
 - Monitor the mice regularly for tumor formation.
 - Once tumors are palpable and reach a predetermined size (e.g., 150 mm³), randomize the mice into treatment and control groups.[\[2\]](#)[\[9\]](#)
- Treatment Administration:
 - Administer **TVB-3166** or vehicle control to the respective groups via oral gavage at the desired dose and schedule (e.g., once daily).[\[8\]](#)[\[9\]](#)
- Data Collection:
 - Measure tumor dimensions with calipers twice weekly and calculate tumor volume using the formula: (Length x Width²) / 2.[\[2\]](#)
 - Monitor the body weight of the mice as an indicator of toxicity.[\[8\]](#)
- Endpoint:
 - Continue treatment for the planned duration or until tumors in the control group reach a predetermined maximum size.
 - At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., weight, histology, biomarker analysis).

Visualizations

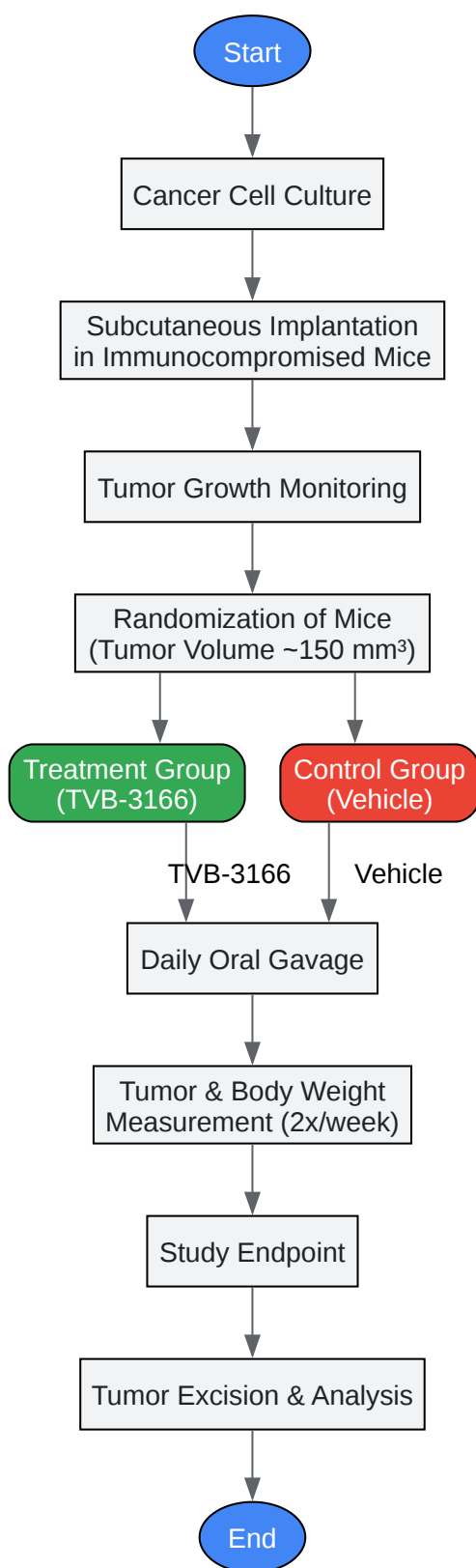
Signaling Pathway of TVB-3166 Action



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Caption: Mechanism of action of **TVB-3166**.

Experimental Workflow for In Vivo Xenograft Study



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Caption: Xenograft study workflow.

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